

A Definitive Guide to Cross-Validation of Isobutane Thermodynamic Models Against Experimental Data

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Compound of Interest

Compound Name: *Isobutane*
CAS No.: *4630-45-9*
Cat. No.: *B10815321*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a critical comparison of commonly employed thermodynamic models for **isobutane** against experimental data. Accurate thermodynamic property prediction is paramount for process design, simulation, and safety analysis in various applications, including cryogenics, refrigeration, and as a solvent in pharmaceutical and chemical processes. This document offers a centralized resource for evaluating the performance of different equations of state (EOS) and provides detailed experimental protocols for key thermodynamic property measurements.

Performance of Thermodynamic Models

The accuracy of a thermodynamic model is assessed by its ability to reproduce high-quality experimental data over a wide range of temperatures and pressures. This section compares the performance of three widely used models for **isobutane**: the highly accurate reference Equation of State by Bückner and Wagner, the Perturbed-Chain Statistical Associating Fluid Theory (PC-SAFT), and the Peng-Robinson (PR) cubic equation of state.

Data Presentation

The following tables summarize the typical deviations of these models from experimental data for key thermodynamic properties.

Table 1: Comparison of Deviations in Vapor Pressure Predictions

Thermodynamic Model	Average Absolute Deviation (%)	Maximum Deviation (%)	Temperature Range (K)	Pressure Range (MPa)
Bücker and Wagner EOS	0.2	< 1.0	113.56 - 408.15	0.0001 - 3.64
PC-SAFT	1.5	~5.0	240 - 400	0.1 - 3.5
Peng-Robinson EOS	3.0	> 10.0 (near critical point)	240 - 408.15	0.1 - 3.64

Table 2: Comparison of Deviations in Liquid Density Predictions

Thermodynamic Model	Average Absolute Deviation (%)	Maximum Deviation (%)	Temperature Range (K)	Pressure Range (MPa)
Bücker and Wagner EOS	0.02 - 0.1	< 0.5	114 - 575	up to 35
PC-SAFT	0.5 - 2.0	~4.0	240 - 400	up to 30
Peng-Robinson EOS	2.0 - 5.0	> 10.0	240 - 408.15	up to 35

Table 3: Comparison of Deviations in Isobaric Heat Capacity (Cp) Predictions

Thermodynamic Model	Average Absolute Deviation (%)	Maximum Deviation (%)	Temperature Range (K)	Pressure Range (MPa)
Bücker and Wagner EOS	< 1.0	~3.0	120 - 500	up to 30
PC-SAFT	2.0 - 5.0	~10.0	240 - 400	up to 30
Peng-Robinson EOS	5.0 - 15.0	> 20.0	240 - 408.15	up to 30

Experimental Protocols

The reliability of any model validation is contingent upon the quality of the experimental data. The following sections detail the methodologies used to obtain the experimental data for **isobutane**'s thermodynamic properties.

Vapor Pressure Measurement: The Bubble Point Method

The bubble point method is a widely used technique for determining the vapor pressure of a pure component or a mixture.

- Apparatus: A thermostatically controlled equilibrium cell, typically made of glass to allow for visual observation, is connected to a pressure measurement system and a sample introduction line.
- Procedure:
 - A known amount of high-purity **isobutane** is charged into the evacuated equilibrium cell.
 - The cell is brought to the desired temperature using a constant-temperature bath.
 - The pressure in the cell is gradually increased until the gas phase completely condenses into a liquid.
 - The pressure is then slowly and carefully decreased until the first bubble of vapor appears.

- The pressure at which this first bubble is observed is recorded as the vapor pressure at that temperature.
- Instrumentation:
 - Temperature: A calibrated platinum resistance thermometer is used for precise temperature measurement.
 - Pressure: A high-precision pressure transducer or a dead-weight gauge is employed for accurate pressure readings.

Density Measurement: Vibrating Tube Densimeter

Vibrating tube densimeters offer high accuracy for measuring the density of liquids and supercritical fluids.

- Principle: The principle is based on measuring the change in the resonant frequency of a vibrating U-shaped tube when it is filled with the sample fluid. The change in frequency is directly related to the density of the fluid.
- Procedure:
 - The instrument is calibrated using fluids of known density, such as water and a vacuum.
 - The sample of **isobutane** is introduced into the thermostatically controlled vibrating tube.
 - The system is allowed to reach thermal equilibrium at the desired temperature and pressure.
 - The resonant frequency of the tube is measured, and the density is calculated using the calibration data.
- Instrumentation:
 - Temperature and Pressure Control: A high-precision thermostat and pressure controller are essential to maintain stable conditions during the measurement.

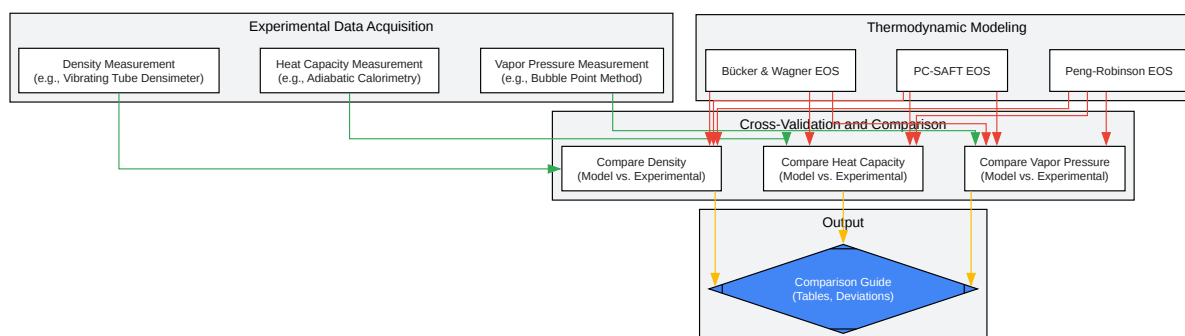
Heat Capacity Measurement: Adiabatic Calorimetry

Adiabatic calorimetry is a technique used to measure the heat capacity of a substance by minimizing heat exchange with the surroundings.

- Apparatus: A sample cell containing the **isobutane** is placed within a series of concentric adiabatic shields. The temperature difference between the cell and the shields is kept as close to zero as possible.
- Procedure:
 - A known amount of **isobutane** is placed in the sample cell.
 - A measured amount of electrical energy is supplied to a heater within the cell, causing a small increase in the temperature of the sample.
 - The temperature change is precisely measured.
 - The heat capacity is calculated from the amount of energy supplied and the resulting temperature rise.
- Instrumentation:
 - Temperature Measurement: High-precision thermometers, such as platinum resistance thermometers, are used to measure the small temperature changes accurately.
 - Energy Input: The electrical energy input is measured with high accuracy using a calibrated power source and measurement system.

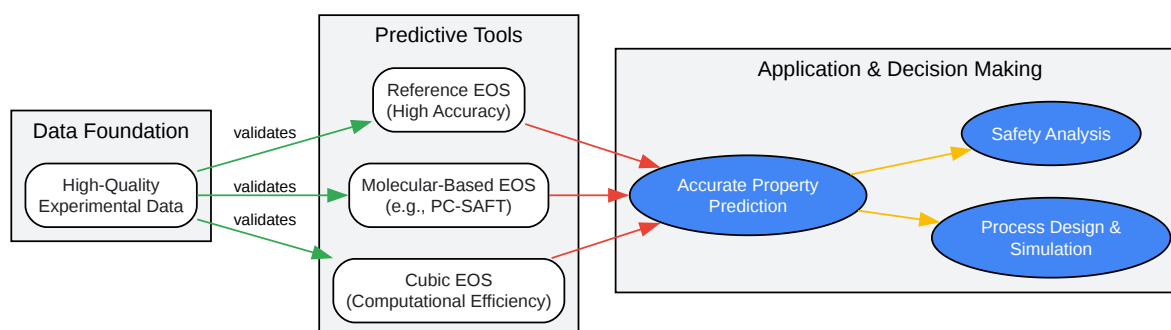
Mandatory Visualization

The following diagrams illustrate the workflow of cross-validating thermodynamic models with experimental data.



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Caption: Workflow for cross-validating **isobutane** thermodynamic models.



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Caption: Logical relationship between experimental data, models, and applications.

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